

Essential Safety and Handling Protocols for ladademstat

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Compound of Interest

Compound Name: ladademstat

Cat. No.: B10759884

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For researchers, scientists, and drug development professionals handling **ladademstat** (also known as ORY-1001 or RG-6016), a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1), adherence to strict safety protocols is paramount to ensure personal safety and maintain a secure laboratory environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to address specific procedural questions.

GHS Hazard Classification

ladademstat is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards^[1]:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Signal Word: Warning^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **ladademstat** to minimize exposure and ensure safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or goggles.	Protects against splashes and dust, preventing serious eye irritation[1].
Skin Protection	Chemical-resistant, impervious gloves. Lab coat.	Prevents skin irritation upon contact. Wash hands thoroughly after handling[1].
Respiratory Protection	Use only in a well-ventilated area or with appropriate exhaust ventilation. If dust or aerosols are generated, a NIOSH-approved respirator is required.	Avoids inhalation of dust or aerosols, which can cause respiratory irritation[1].
Body Protection	Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	Provides full-body protection in case of significant spills or splashes.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **ladademstat** and ensuring a safe laboratory environment.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing[1].

- Avoid formation of dust and aerosols[1].
- Provide appropriate exhaust ventilation at places where dust is formed[1].
- Do not eat, drink, or smoke when using this product[1].

Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Recommended storage temperatures are -20°C for one month or -80°C for six months[2].

Spill Response and Disposal

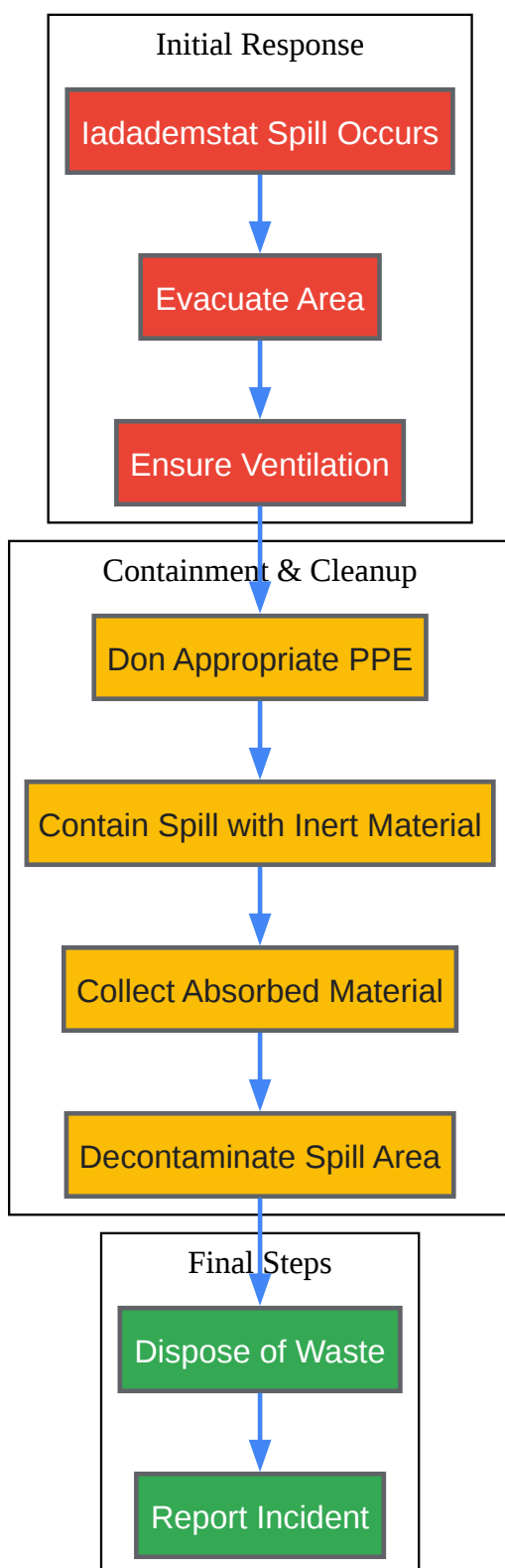
Immediate and appropriate response to a spill is crucial to prevent exposure and contamination.

Spill Cleanup:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wear appropriate PPE. Cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collect: Sweep up the absorbed material and place it in a sealed container for disposal.
- Clean: Clean the spill area with a suitable decontamination solution and then wipe dry.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Waste Disposal:

- Dispose of **ladademstat** and any contaminated materials in accordance with local, state, and federal regulations for hazardous chemical waste. Do not allow the product to enter drains.



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Caption: Workflow for handling a chemical spill of **ladademstat**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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